

Spectral Analysis of Methyl 2,6-difluorobenzoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 2,6-difluorobenzoate

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This technical guide provides a comprehensive overview of the spectral data for **Methyl 2,6-difluorobenzoate** (CAS No: 13671-00-6), a key intermediate in various synthetic applications. The document details its mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance characteristics, offering a foundational dataset for quality control, structural confirmation, and further research.

Molecular and Spectroscopic Overview

Methyl 2,6-difluorobenzoate is a fluorinated aromatic ester with the molecular formula $C_8H_6F_2O_2$ and a molecular weight of approximately 172.13 g/mol. [1][2] Spectroscopic analysis is crucial for confirming its identity and purity. The following sections present the key spectral data obtained from mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy.

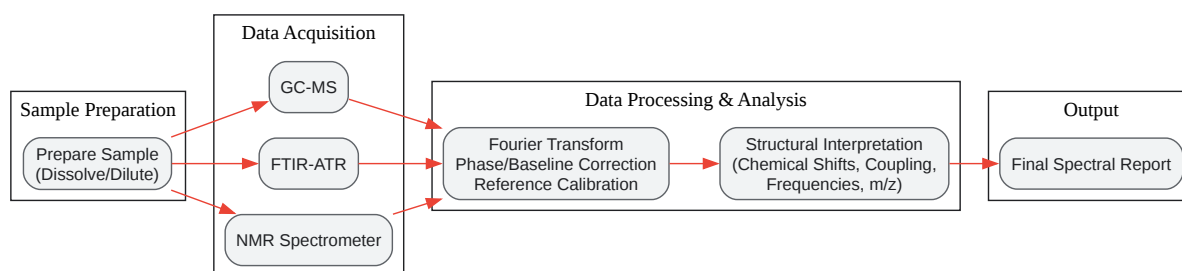
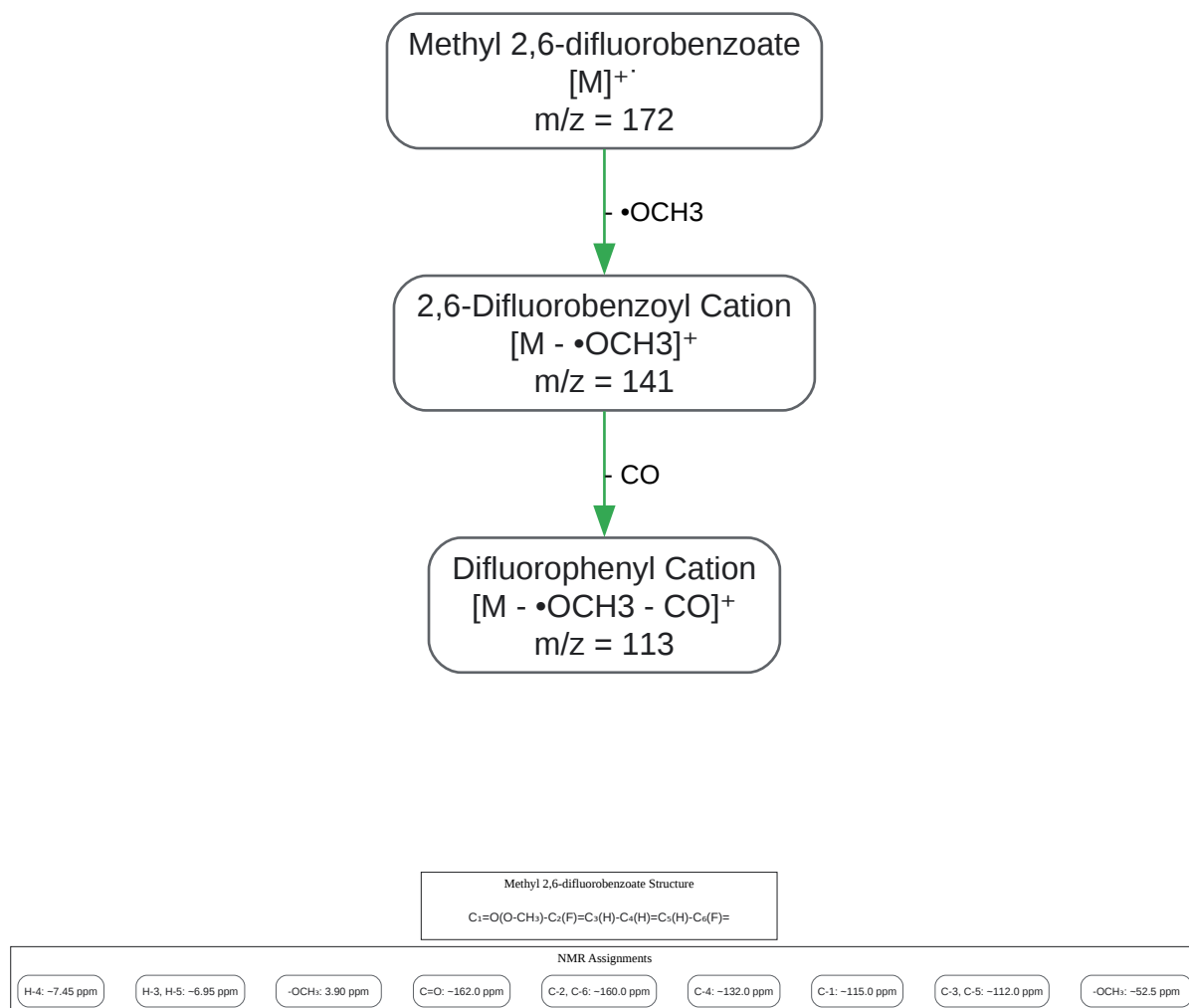
Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of **Methyl 2,6-difluorobenzoate** reveals a distinct fragmentation pattern that is characteristic of its structure. The molecular ion peak and key fragments are summarized below.

Table 1: Mass Spectrometry Data for **Methyl 2,6-difluorobenzoate**

Mass-to-Charge Ratio (m/z)	Proposed Fragment Ion	Relative Intensity	Notes
172	$[\text{C}_8\text{H}_6\text{F}_2\text{O}_2]^+$	Moderate	Molecular Ion (M^+)[1] [3]
141	$[\text{C}_7\text{H}_3\text{F}_2\text{O}]^+$	High (Base Peak)	Loss of a methoxy radical ($\bullet\text{OCH}_3$)[1]
113	$[\text{C}_6\text{H}_3\text{F}_2]^+$	Moderate	Loss of carbon monoxide (CO) from the m/z 141 fragment[1]

The fragmentation pathway is initiated by the loss of the methoxy radical from the ester group to form the stable 2,6-difluorobenzoyl cation, which represents the base peak at m/z 141. Subsequent loss of a neutral carbon monoxide molecule results in the fluorinated phenyl cation at m/z 113.



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